

Commercial Suppliers and Technical Guide for 3-Bromo-N,N-dimethylaniline

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Compound of Interest

Compound Name: 3-Bromo-N,N-dimethylaniline

Cat. No.: B018768

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For researchers, scientists, and professionals in drug development, **3-Bromo-N,N-dimethylaniline** (CAS No. 16518-62-0) is a key building block in organic synthesis. Its utility in forming carbon-carbon and carbon-nitrogen bonds makes it a valuable precursor for novel pharmaceutical compounds and complex molecules. This technical guide provides an in-depth overview of its commercial availability, key chemical data, and detailed experimental protocols for its application.

Commercial Availability

A variety of chemical suppliers offer **3-Bromo-N,N-dimethylaniline**, with purities and quantities suitable for laboratory research and development. The following table summarizes the offerings from several prominent suppliers.

Supplier	Purity	Available Quantities	Form	CAS Number
Sigma-Aldrich (MilliporeSigma)	97%	5 g, 25 g	Liquid[1]	16518-62-0
Thermo Scientific Chemicals	97%[2], ≥96.0% (GC)[3]	5 g, 25 g[2][3]	Liquid[3]	16518-62-0[3]
Tokyo Chemical Industry (TCI)	>98.0% (GC)[4]	5 g, 25 g[4]	Liquid[4]	16518-62-0[4]
Generic/Industrial Suppliers	Commercial Grade	Bulk quantities	Powder	16518-62-0

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ BrN	
Molecular Weight	200.08 g/mol	
Density	1.402 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.6015	
Solubility	Miscible with chloroform, dichloromethane, and methanol.[2]	[2]

Experimental Protocols

3-Bromo-N,N-dimethylaniline is a versatile substrate for various cross-coupling reactions, most notably the Suzuki-Miyaura and Buchwald-Hartwig amination reactions. These methods are fundamental in medicinal chemistry for the synthesis of biaryl compounds and complex amines, respectively.

Suzuki-Miyaura Cross-Coupling Reaction Protocol

This protocol describes a general procedure for the palladium-catalyzed Suzuki-Miyaura cross-coupling of **3-Bromo-N,N-dimethylaniline** with an arylboronic acid.

Materials and Reagents:

- **3-Bromo-N,N-dimethylaniline**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., potassium carbonate, K₂CO₃)
- Solvent (e.g., a mixture of dioxane and water)
- Anhydrous sodium sulfate (Na₂SO₄)
- Ethyl acetate
- Saturated aqueous sodium chloride solution (brine)
- Round-bottom flask
- Condenser
- Magnetic stirrer and stir bar
- Inert atmosphere (e.g., nitrogen or argon)

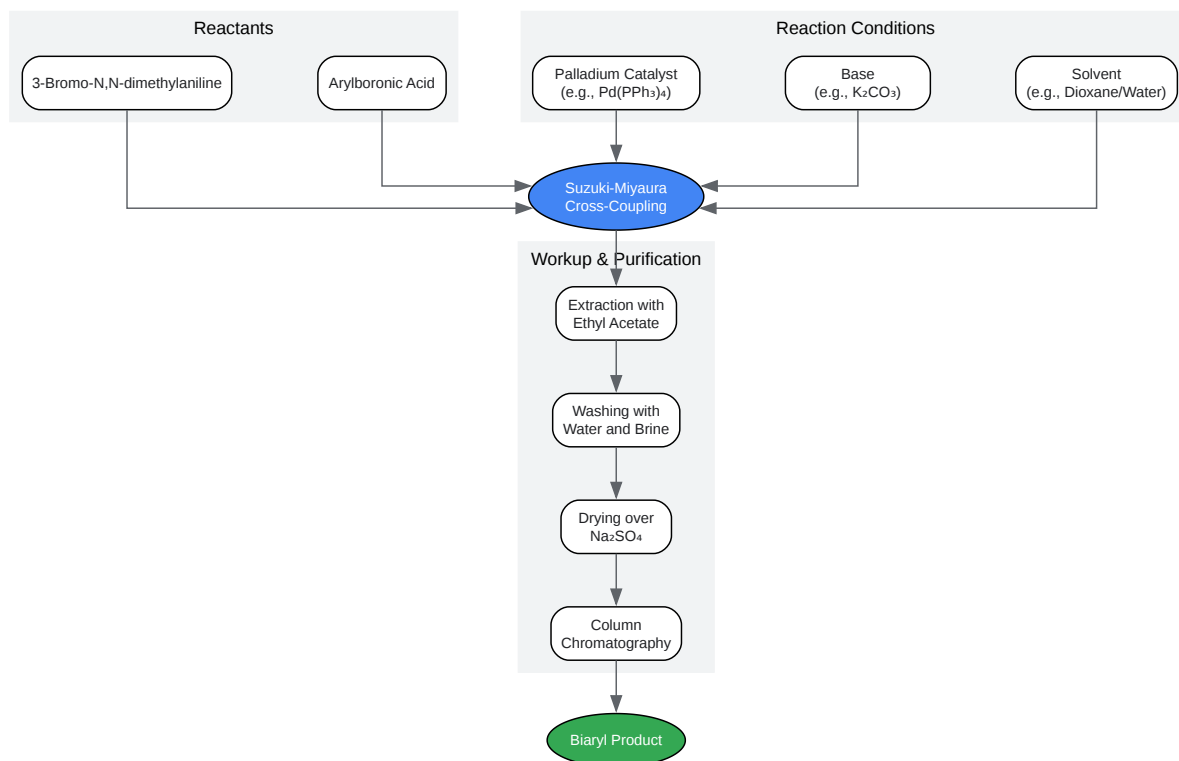
Procedure:

- To a dry round-bottom flask under an inert atmosphere, add **3-Bromo-N,N-dimethylaniline** (1 equivalent), the arylboronic acid (1.2 equivalents), and the base (2 equivalents).
- Add the palladium catalyst (0.05 equivalents) to the flask.
- Add the solvent mixture (e.g., 10:1 dioxane/water) to the flask.
- Attach the condenser and heat the reaction mixture to 90 °C with vigorous stirring.

- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and wash with water and then brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired biaryl product.

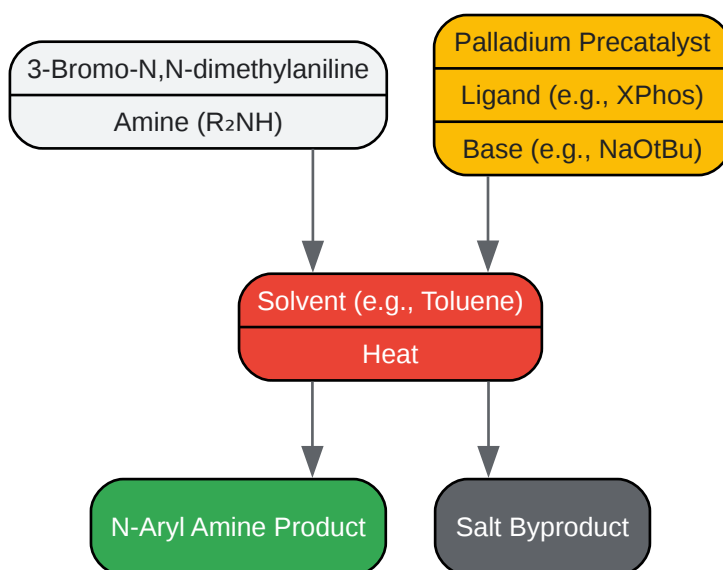
Visualizations

The following diagrams illustrate key experimental workflows and logical relationships relevant to the application of **3-Bromo-N,N-dimethylaniline**.



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Suzuki-Miyaura Cross-Coupling Workflow.



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Buchwald-Hartwig Amination Components.

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References

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- 2. 3-Bromo-N,N-dimethylaniline, 97% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 3-Bromo-N,N-dimethylaniline | 16518-62-0 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. Affordable Price 3-Bromo-N,N-Dimethylaniline, CAS No 16518-62-0, C₈H₁₀BrN [suryalifesciencesltd.com]
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